Technical Support Center: Enhancing Brain Permeability of PHA-767491

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Compound of Interest

Compound Name:	*PHA 767491 Dihydrochloride Salt*
Cat. No.:	*B1158435*

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Welcome, researchers and drug development professionals. This technical support center is designed to provide you with in-depth guidance and practical solutions for a significant challenge in the therapeutic application of PHA-767491 for neurological disorders: its limited ability to cross the blood-brain barrier (BBB).

As a potent dual inhibitor of cell division cycle 7 (CDC7) and cyclin-dependent kinase 9 (Cdk9), PHA-767491 holds promise for various therapeutic areas, including oncology and neurodegenerative diseases.[1][2][3] However, its inherent physicochemical properties hinder its effective delivery to the central nervous system (CNS).[1] This guide, structured in a user-friendly question-and-answer format, will equip you with the knowledge and experimental protocols to navigate this challenge.

Frequently Asked Questions (FAQs)

Q1: What is PHA-767491 and why is its brain permeability a concern?

PHA-767491 is a small molecule inhibitor of the CDC7 and Cdk9 kinases.[2][3] Its mechanism of action involves interfering with DNA replication and transcription, making it a valuable tool for cancer research and a potential therapeutic for conditions like amyotrophic lateral sclerosis

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(ALS) and frontotemporal dementia (FTD) by reducing TDP-43 phosphorylation.[1] The primary concern for its use in neurological disorders is its low permeability across the blood-brain barrier (BBB), a highly selective semipermeable border of endothelial cells that prevents solutes in the circulating blood from non-selectively crossing into the extracellular fluid of the central nervous system.[1]

Q2: What are the key physicochemical properties of a molecule that influence its ability to cross the BBB?

Several key physicochemical properties govern a molecule's ability to passively diffuse across the BBB. Researchers aiming to improve the brain penetration of a compound like PHA-767491 should consider the following:

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Property	Optimal Range for BBB Penetration	Rationale
Molecular Weight	< 400-500 Daltons	Smaller molecules can more easily pass through the tight junctions of the BBB.
Lipophilicity (LogP)	1.5 - 2.5	A balance is crucial. The molecule must be lipid-soluble enough to cross the lipid membranes of the endothelial cells but not so lipophilic that it gets sequestered in the lipid bilayers or rapidly metabolized.
Polar Surface Area (PSA)	< 60-70 Å²	A lower polar surface area, which is the sum of the surfaces of polar atoms in a molecule, generally correlates with better BBB penetration as it reduces the number of hydrogen bonds that need to be broken for the molecule to cross the lipid membrane.
Hydrogen Bond Donors	< 3	A lower number of hydrogen bond donors reduces the molecule's polarity and its interaction with water, facilitating its entry into the lipophilic BBB.

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pKa	4 - 10	The ionization state of a molecule at physiological pH (around 7.4) is critical. A neutral form is generally more permeable. Molecules with pKa values outside this range will be highly ionized and less likely to cross the BBB.[4]

Table 1: Key physicochemical properties influencing blood-brain barrier permeability.[4][5][6][7]

Q3: What are the main strategies to increase the brain permeability of a compound like PHA-767491?

There are three primary strategies that can be employed, often in combination, to enhance the delivery of drugs to the brain:

- Medicinal Chemistry Approaches: This involves modifying the chemical structure of PHA-767491 to improve its intrinsic permeability.[3][8][9][10][11]
- Drug Delivery Systems: This strategy focuses on encapsulating PHA-767491 in a carrier that can facilitate its transport across the BBB.[1][12][13][14]
- Alternative Routes of Administration: This involves bypassing the BBB altogether by delivering the drug directly to the CNS.[2][15][16][17]

Troubleshooting Guides

This section provides practical, in-depth solutions to common experimental hurdles you might face while working to improve the CNS penetration of PHA-767491.

Problem 1: My modified PHA-767491 analog shows poor in vitro permeability in the PAMPA-BBB assay.

Possible Cause & Troubleshooting Steps:

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- Suboptimal Physicochemical Properties: Your structural modifications may have inadvertently shifted the molecule's properties outside the optimal range for BBB penetration.
    - Actionable Advice: Re-evaluate the physicochemical properties of your analog using in silico prediction tools. Focus on modifications that reduce polar surface area and the number of hydrogen bond donors without drastically increasing molecular weight or lipophilicity. For example, replacing a polar functional group with a bioisosteric, less polar equivalent could be a viable strategy.[18]
- Experimental Artifacts in the PAMPA Assay: The Parallel Artificial Membrane Permeability Assay (PAMPA) is a useful high-throughput screen for passive permeability, but it has limitations.
    - Actionable Advice:
        - Verify Compound Solubility: Ensure your compound is fully dissolved in the donor well. Precipitation will lead to an underestimation of permeability.
        - Check Membrane Integrity: Use a known impermeable marker to confirm the integrity of the artificial membrane.
        - Optimize Incubation Time: Ensure the incubation time is sufficient for detectable amounts of the compound to cross the membrane but not so long that equilibrium is reached.[19][20][21]

Problem 2: PHA-767491-loaded nanoparticles show good in vitro permeability but fail to demonstrate efficacy in vivo.

Possible Cause & Troubleshooting Steps:

- Poor Nanoparticle Stability in vivo: The in vivo environment is much more complex than in vitro conditions. Your nanoparticles may be aggregating or being rapidly cleared by the reticuloendothelial system (RES).
    - Actionable Advice:

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    - Surface Modification: PEGylate your nanoparticles to create a "stealth" coating that reduces opsonization and RES uptake, thereby increasing circulation time.
    - Characterize Stability in Biological Media: Assess the size and stability of your nanoparticles in serum-containing media to mimic in vivo conditions.

- Inefficient Drug Release at the Target Site: Even if the nanoparticles cross the BBB, the encapsulated PHA-767491 must be released in a therapeutically active form.
    - Actionable Advice: Design nanoparticles with controlled release mechanisms. For example, using biodegradable polymers like PLGA allows for sustained release of the drug as the polymer matrix degrades.[1]

- Inadequate Targeting to the Brain: Simply crossing the BBB may not be enough. The nanoparticles need to reach the specific brain region of interest.
    - Actionable Advice: Decorate the surface of your nanoparticles with ligands that bind to receptors expressed on brain endothelial cells, such as the transferrin receptor, to facilitate receptor-mediated transcytosis.[13][22][23]

Problem 3: Intranasal administration of PHA-767491 does not result in detectable brain concentrations.

Possible Cause & Troubleshooting Steps:

- Formulation Issues: The formulation may not be optimized for absorption through the nasal mucosa.
    - Actionable Advice:
        - Mucoadhesive Formulations: Incorporate mucoadhesive polymers into your formulation to increase the residence time of the drug in the nasal cavity, allowing for greater absorption.[24]
        - Permeation Enhancers: Include safe and effective permeation enhancers in your formulation to transiently open the tight junctions of the nasal epithelium.

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- Incorrect Administration Technique: The drug needs to be delivered to the upper third of the nasal cavity to access the olfactory and trigeminal nerve pathways that lead to the brain.[17]
    - Actionable Advice: Utilize specialized nasal drug delivery devices that generate a fine mist and direct it towards the olfactory region. Ensure the animal's head is positioned correctly during administration to facilitate delivery to the upper nasal cavity.

Experimental Protocols

Protocol 1: In Vitro Blood-Brain Barrier Permeability Assessment using the PAMPA-BBB Assay

This protocol provides a general framework for assessing the passive permeability of PHA-767491 and its analogs.

Materials:

- 96-well filter plates (e.g., Millipore MultiScreen™-IP, 0.45 µm)
- 96-well acceptor plates
- Porcine brain lipid extract
- Dodecane
- Phosphate-buffered saline (PBS), pH 7.4
- Test compounds (PHA-767491 and analogs) dissolved in a suitable solvent (e.g., DMSO)
- Reference compounds with known BBB permeability (e.g., caffeine - high, atenolol - low)
- Plate reader for quantification (e.g., UV-Vis or LC-MS/MS)

Procedure:

- Prepare the Artificial Membrane: Coat the filter of the donor plate with a solution of porcine brain lipid in dodecane. Allow the solvent to evaporate, leaving a lipid layer.

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- Prepare Donor Solutions: Dilute the test and reference compounds to their final concentration in PBS. The final DMSO concentration should typically be below 1%.
- Prepare Acceptor Solution: Fill the wells of the acceptor plate with PBS.
- Assemble the PAMPA Sandwich: Place the donor plate into the acceptor plate.
- Incubation: Incubate the plate assembly at room temperature for a defined period (e.g., 4-18 hours).
- Quantification: After incubation, determine the concentration of the compounds in both the donor and acceptor wells using a suitable analytical method.
- Calculate Permeability (Pe): The effective permeability is calculated using the following equation: Pe = (-ln(1 - CA(t)/Cequilibrium)) * (VD * VA) / ((VD + VA) * A * t) Where CA(t) is the concentration in the acceptor well at time t, Cequilibrium is the concentration at equilibrium, VD and VA are the volumes of the donor and acceptor wells, A is the surface area of the membrane, and t is the incubation time.

For a detailed protocol, refer to established methodologies.[19][20][25][26]

Protocol 2: In Vivo Assessment of Brain Penetration using Microdialysis

This protocol outlines the key steps for measuring the unbound concentration of PHA-767491 in the brain extracellular fluid (ECF) of a freely moving animal.

Materials:

- Microdialysis probes
- Stereotaxic apparatus for probe implantation
- Microinfusion pump
- Fraction collector
- Artificial cerebrospinal fluid (aCSF)

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- Analytical system for quantification (e.g., LC-MS/MS)

Procedure:

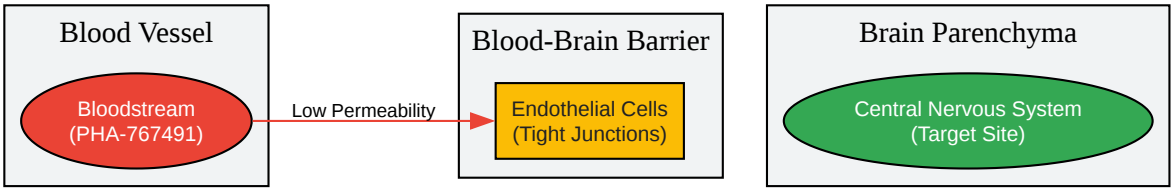
- Probe Implantation: Under anesthesia, stereotaxically implant the microdialysis probe into the brain region of interest. Allow the animal to recover.
- Probe Perfusion: Continuously perfuse the probe with aCSF at a low flow rate (e.g., 0.5-2 µL/min).
- Baseline Collection: Collect baseline dialysate samples before drug administration.
- Drug Administration: Administer PHA-767491 via the desired route (e.g., intravenous, intraperitoneal).
- Sample Collection: Collect dialysate fractions at regular intervals for several hours.
- Quantification: Analyze the concentration of PHA-767491 in the dialysate samples using a highly sensitive analytical method like LC-MS/MS.
- Data Analysis: Plot the unbound brain concentration versus time to determine key pharmacokinetic parameters such as Cmax, Tmax, and AUC. This data can be compared with plasma concentrations to calculate the brain-to-plasma unbound concentration ratio (Kp,uu).

For detailed surgical and experimental procedures, consult specialized literature.[27][28][29][30]

Visualizing the Challenge and Solutions

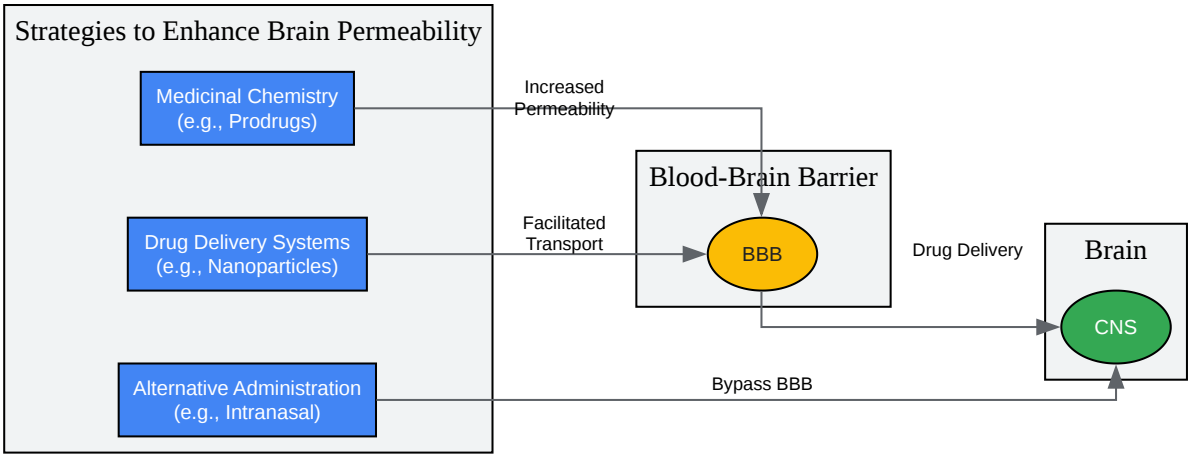
To better understand the concepts discussed, the following diagrams illustrate the blood-brain barrier and the strategies to overcome it.

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Caption: The Blood-Brain Barrier Challenge for PHA-767491.



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Caption: Strategies to Overcome the Blood-Brain Barrier.

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